

TJ191: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: TJ191

Cat. No.: B611383

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Abstract

TJ191, with the chemical name 2-Amino-3-methylcarboxy-5-heptyl-thiophene, is a novel synthetic 2-aminothiophene-3-carboxylic acid ester derivative.^{[1][2][3][4]} It has demonstrated potent and selective anti-cancer activity, particularly against malignant T-cell leukemia/lymphoma cells that exhibit low expression of the Transforming Growth Factor β Type III Receptor (T β RIII).^[1] This technical guide provides an in-depth overview of the chemical structure, properties, and biological activity of **TJ191**, with a focus on its mechanism of action and the experimental protocols used for its characterization. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

TJ191 is a small molecule with a well-defined chemical structure. Its properties have been characterized through various analytical techniques.

Chemical Structure

The chemical structure of **TJ191** is presented below:

Figure 1: Chemical Structure of **TJ191**

Caption: 2D representation of the molecular structure of **TJ191**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TJ191** is provided in the table below.

Property	Value	Reference
IUPAC Name	2-Amino-3-methylcarboxy-5-heptyl-thiophene	
Molecular Formula	C13H21NO2S	
Molecular Weight	255.38 g/mol	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
Storage	Store at -20°C for long-term stability	

Biological Activity and Mechanism of Action

TJ191 exhibits selective cytotoxicity against specific cancer cell lines, with a particularly pronounced effect on T-cell leukemia/lymphoma. Its mechanism of action is closely linked to the expression levels of TβRIII.

In Vitro Anti-proliferative Activity

TJ191 has been shown to inhibit the proliferation of various human T-cell leukemia/lymphoma cell lines. The half-maximal inhibitory concentration (IC50) values for **TJ191** against a panel of cell lines are summarized in the table below.

Cell Line	Cell Type	IC50 (μM)	TβRIII Expression
CEM	T-cell leukemia	0.15 ± 0.03	Low
Molt-4	T-cell leukemia	0.21 ± 0.05	Low
Jurkat	T-cell leukemia	> 10	High
H9	T-cell lymphoma	> 10	High

Data extracted from El-Gazzar et al., 2017.

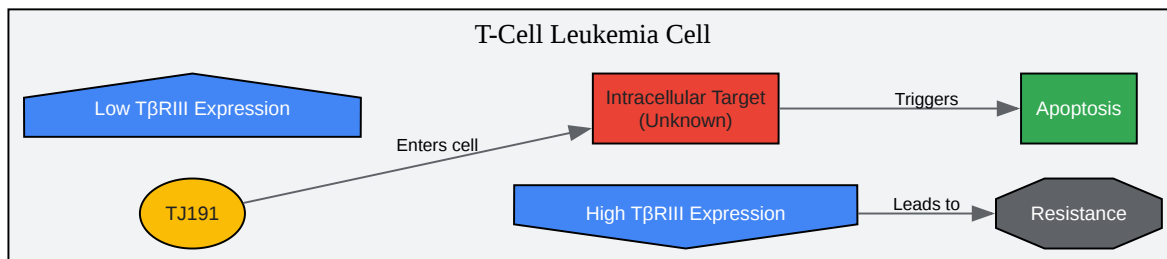
Induction of Apoptosis

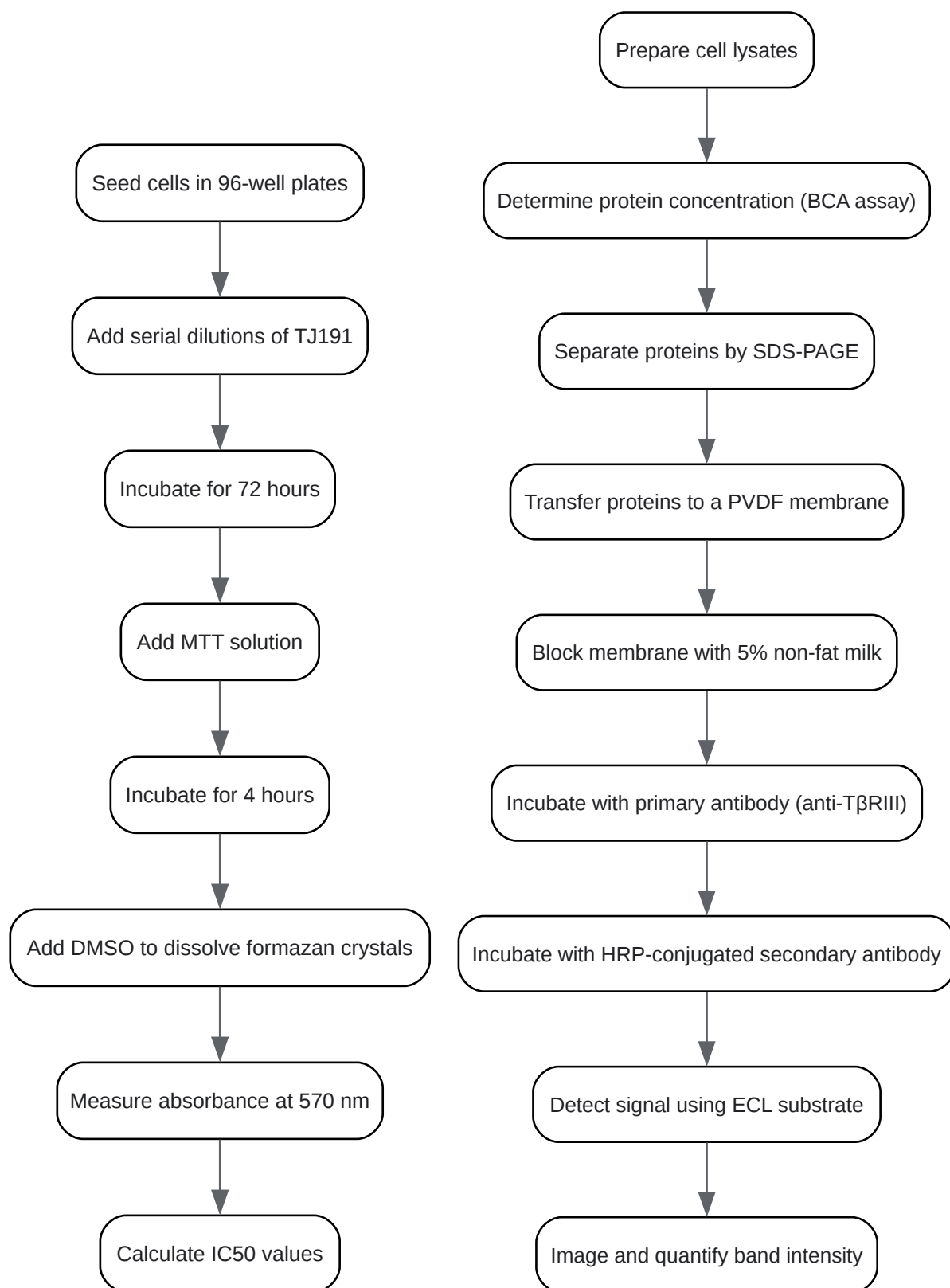
TJ191 has been demonstrated to induce apoptosis in sensitive T-cell leukemia cells in a time- and dose-dependent manner. This was confirmed through caspase-3 activity assays.

Correlation with T β RIII Expression

A key finding is the inverse correlation between the expression of T β RIII and the sensitivity of T-cell leukemia/lymphoma cell lines to **TJ191**. Cells with low T β RIII expression are highly sensitive to the cytotoxic effects of **TJ191**, while those with high T β RIII expression are resistant.

The proposed mechanism suggests that T β RIII may act as a protective factor against **TJ191**-induced cytotoxicity. The exact signaling pathway through which **TJ191** exerts its effects in low T β RIII-expressing cells is still under investigation.





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